Foramsulfuron-d6 CAS number and molecular formula

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Compound of Interest

Compound Name:	*Foramsulfuron-d6*
Cat. No.:	*B15612524*

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In-Depth Technical Guide: Foramsulfuron-d6

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on **Foramsulfuron-d6**, a deuterated analog of the herbicide Foramsulfuron. This guide is intended for professionals in research and development who utilize isotopically labeled standards for quantitative analysis.

Core Compound Information

Foramsulfuron-d6 serves as an ideal internal standard for the quantification of Foramsulfuron in various matrices using mass spectrometry-based methods. Its physical and chemical properties closely mirror the parent compound, while its distinct mass allows for precise differentiation in complex samples.

Molecular Formula: $C_{17}D_6H_{14}N_6O_7S$[1][2]

CAS Number: While a specific CAS number for **Foramsulfuron-d6** is not assigned, the CAS number for the unlabeled parent compound, Foramsulfuron, is 173159-57-4[2][3][4]. It is

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standard practice to reference the unlabeled compound's CAS number for its isotopically labeled counterparts.

Quantitative Data Summary

The following table summarizes the key quantitative data for **Foramsulfuron-d6** and its unlabeled analog. Data on isotopic and chemical purity are typically provided by the supplier in the Certificate of Analysis.

Property	Foramsulfuron-d6	Foramsulfuron
Molecular Formula	$C_{17}D_6H_{14}N_6O_7S$	$C_{17}H_{20}N_6O_7S$[3][4]
Molecular Weight	458.48 g/mol [1][2]	452.44 g/mol [3]
CAS Number	173159-57-4 (unlabeled)[2][3][4]	173159-57-4[3][4]
Isotopic Purity	Typically ≥98% (Supplier dependent)	Not Applicable
Chemical Purity	Typically ≥98% (Supplier dependent)	Not Applicable

Experimental Protocol: Quantification of Foramsulfuron in Water Samples by LC-MS/MS using **Foramsulfuron-d6** Internal Standard

This section details a representative experimental protocol for the analysis of Foramsulfuron in water samples. This method utilizes Solid Phase Extraction (SPE) for sample cleanup and concentration, followed by Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) for detection and quantification.

Standard and Sample Preparation

- Stock Solutions: Prepare individual stock solutions of Foramsulfuron and **Foramsulfuron-d6** in acetonitrile at a concentration of 1 mg/mL.

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- Working Standard Solutions: Prepare a series of working standard solutions by serially diluting the Foramsulfuron stock solution with a mixture of acetonitrile and water. Each of these standards should be spiked with the **Foramsulfuron-d6** internal standard to a final concentration of 100 ng/mL.
- Sample Preparation:
  - Collect 100 mL of the water sample.
  - Acidify the sample to a pH of 3-4 using formic acid.
  - Spike the sample with the **Foramsulfuron-d6** internal standard solution to a final concentration of 100 ng/mL.

Solid Phase Extraction (SPE)

- Conditioning: Condition a C18 SPE cartridge by passing 5 mL of methanol followed by 5 mL of deionized water.
- Loading: Load the prepared water sample onto the conditioned SPE cartridge at a flow rate of approximately 5 mL/min.
- Washing: Wash the cartridge with 5 mL of deionized water to remove any interfering substances.
- Elution: Elute the analytes from the cartridge with 5 mL of acetonitrile into a clean collection tube.
- Concentration: Evaporate the eluate to dryness under a gentle stream of nitrogen at 40°C.
- Reconstitution: Reconstitute the dried residue in 1 mL of the initial mobile phase.

LC-MS/MS Analysis

- Liquid Chromatography (LC) System: A standard HPLC or UHPLC system.
- Column: C18 reversed-phase column (e.g., 2.1 x 100 mm, 1.8 µm).

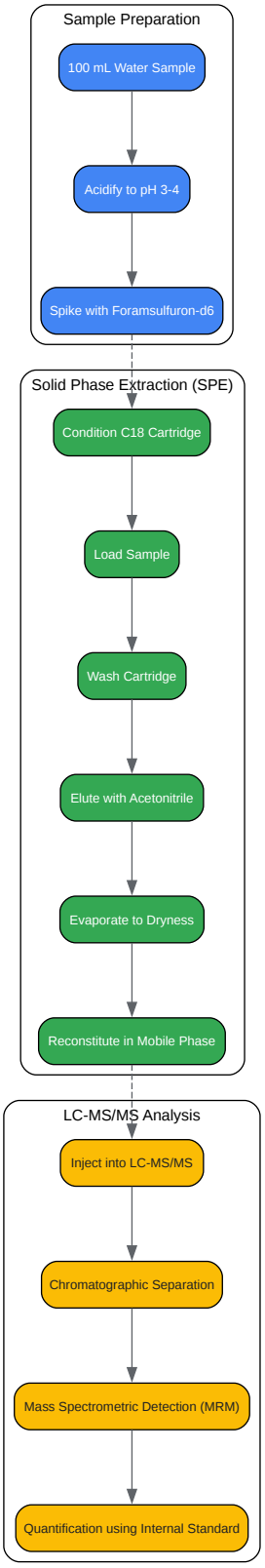
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- Mobile Phase:
  - A: Water with 0.1% formic acid
  - B: Acetonitrile with 0.1% formic acid
- Gradient: A typical gradient would start at 10% B, increasing to 90% B over 8 minutes, holding for 2 minutes, and then returning to initial conditions for equilibration.
- Flow Rate: 0.3 mL/min.
- Injection Volume: 5 µL.
- Mass Spectrometer: A triple quadrupole mass spectrometer equipped with an electrospray ionization (ESI) source.
- Ionization Mode: Positive ion mode is generally suitable for Foramsulfuron.
- Multiple Reaction Monitoring (MRM) Transitions:
  - Foramsulfuron: Precursor ion (Q1) m/z 453.1 → Product ion (Q3) m/z (specific fragment to be determined by direct infusion).
  - **Foramsulfuron-d6**: Precursor ion (Q1) m/z 459.1 → Product ion (Q3) m/z (corresponding fragment to the unlabeled compound).

Experimental Workflow Diagram

The following diagram illustrates the logical flow of the analytical method described above.

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Caption: Workflow for Foramsulfuron analysis using SPE and LC-MS/MS.

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